

Spectroscopic data (NMR, IR, MS) of Exatecan Intermediate 5

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Compound of Interest

Compound Name: Exatecan Intermediate 5

Cat. No.: B3039990

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In-Depth Technical Guide to Exatecan Intermediate 5

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available spectroscopic data and relevant experimental context for **Exatecan Intermediate 5**, a key building block in the synthesis of the potent topoisomerase I inhibitor, Exatecan.

Chemical Identity

Exatecan Intermediate 5 is chemically known as N,N'-(3-fluoro-4-methyl-8-oxo-5,6,7,8-tetrahydronaphthalene-1,7-diyl)diacetamide. It is a crucial component in the convergent synthesis of Exatecan, a drug used in the development of antibody-drug conjugates (ADCs) for targeted cancer therapy.^{[1][2]}

Property	Value
IUPAC Name	N,N'-(3-fluoro-4-methyl-8-oxo-5,6,7,8-tetrahydronaphthalene-1,7-diyl)diacetamide
CAS Number	143655-70-3
Molecular Formula	C ₁₅ H ₁₇ FN ₂ O ₃
Molecular Weight	292.31 g/mol

Spectroscopic Data

Detailed, publicly available spectroscopic data for **Exatecan Intermediate 5** is limited. The following sections summarize the expected spectral characteristics based on its structure and data from related compounds.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Quantitative ¹H and ¹³C NMR data for **Exatecan Intermediate 5** are not readily available in the public domain. However, based on the chemical structure, the following table outlines the expected proton and carbon environments.

Table 1: Predicted ¹H and ¹³C NMR Chemical Shift Ranges for **Exatecan Intermediate 5**

Atom Type	Predicted ^1H NMR (ppm)	Predicted ^{13}C NMR (ppm)
Aromatic CH	7.0 - 8.0	110 - 140
Aliphatic CH_2	2.0 - 3.5	20 - 40
Aliphatic CH	4.0 - 5.0	40 - 60
Methyl (Aromatic)	2.0 - 2.5	15 - 25
Methyl (Acetamide)	1.8 - 2.2	20 - 30
Carbonyl (Ketone)	-	190 - 210
Carbonyl (Amide)	-	165 - 175
C-F	-	150 - 165 (J_{CF} coupling)
C-N	-	130 - 150

Infrared (IR) Spectroscopy

The IR spectrum of **Exatecan Intermediate 5** is expected to show characteristic absorption bands corresponding to its functional groups.

Table 2: Expected Infrared Absorption Bands for **Exatecan Intermediate 5**

Functional Group	Expected Wavenumber (cm^{-1})
N-H Stretch (Amide)	3200 - 3400
C-H Stretch (Aromatic)	3000 - 3100
C-H Stretch (Aliphatic)	2850 - 3000
C=O Stretch (Ketone)	1680 - 1700
C=O Stretch (Amide I)	1630 - 1680
N-H Bend (Amide II)	1510 - 1570
C-F Stretch	1000 - 1400

Mass Spectrometry (MS)

Mass spectrometry of **Exatecan Intermediate 5** would be expected to show a molecular ion peak corresponding to its molecular weight.

Table 3: Expected Mass Spectrometry Data for **Exatecan Intermediate 5**

Ion	Expected m/z
[M+H] ⁺	293.13
[M+Na] ⁺	315.11

Experimental Protocols

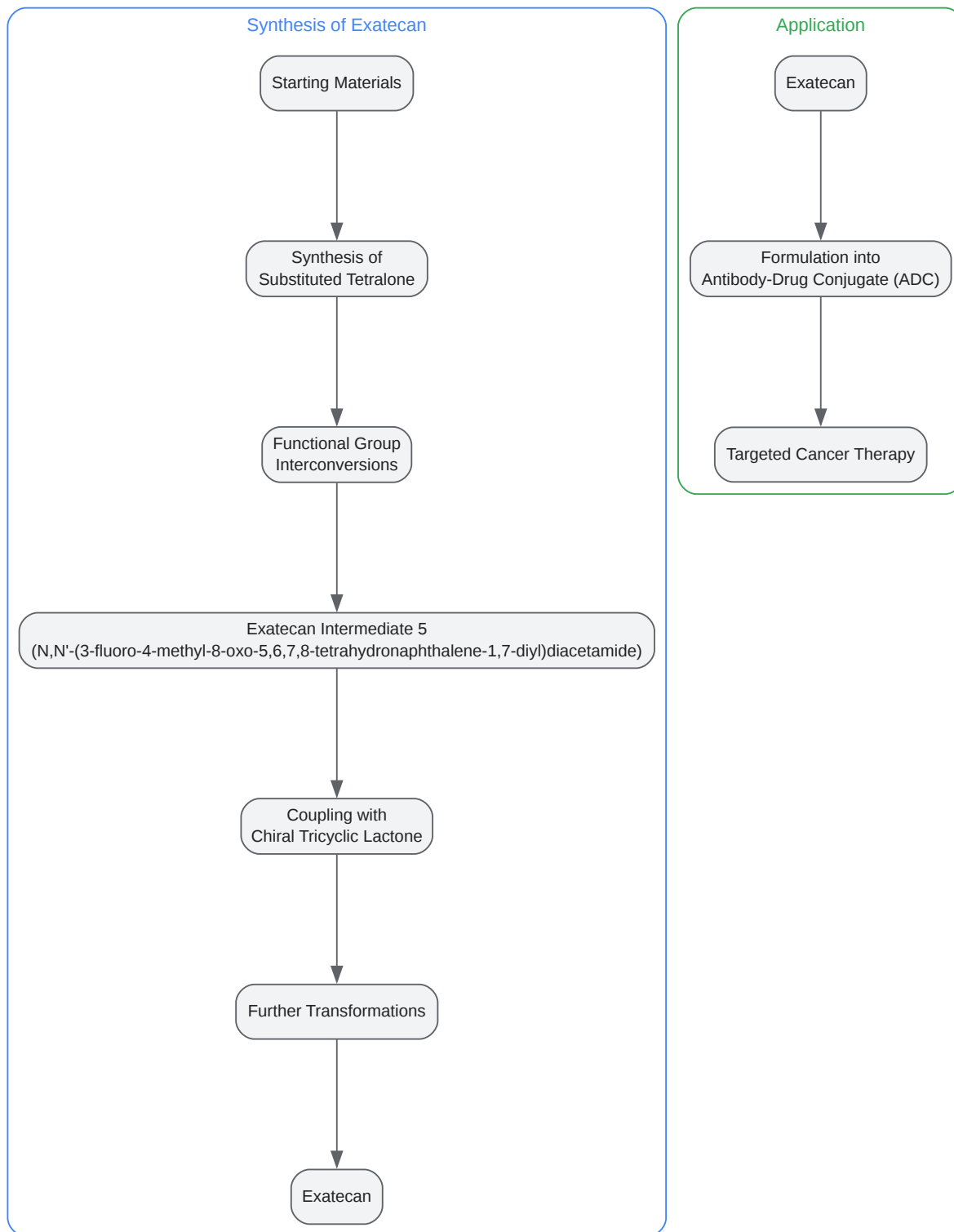
Detailed, step-by-step experimental protocols for the synthesis of **Exatecan Intermediate 5** are not explicitly detailed in publicly accessible literature. The synthesis of Exatecan is a multi-step process, and the formation of Intermediate 5 is part of a larger synthetic strategy.^[3] General synthetic routes to Exatecan often involve the construction of a substituted aminonaphthalene core, to which a chiral tricyclic lactone is coupled.^[3]

A plausible synthetic approach to **Exatecan Intermediate 5** would likely involve the elaboration of a substituted tetralone derivative. The introduction of the two acetamide groups and the fluorine atom would be key transformations in such a synthesis.

Signaling Pathways and Experimental Workflows

The primary relevance of **Exatecan Intermediate 5** is its role in the synthesis of Exatecan. Exatecan itself is a potent inhibitor of DNA topoisomerase I, an essential enzyme involved in DNA replication and transcription.^[1] By stabilizing the topoisomerase I-DNA complex, Exatecan leads to DNA strand breaks and ultimately, cancer cell death.

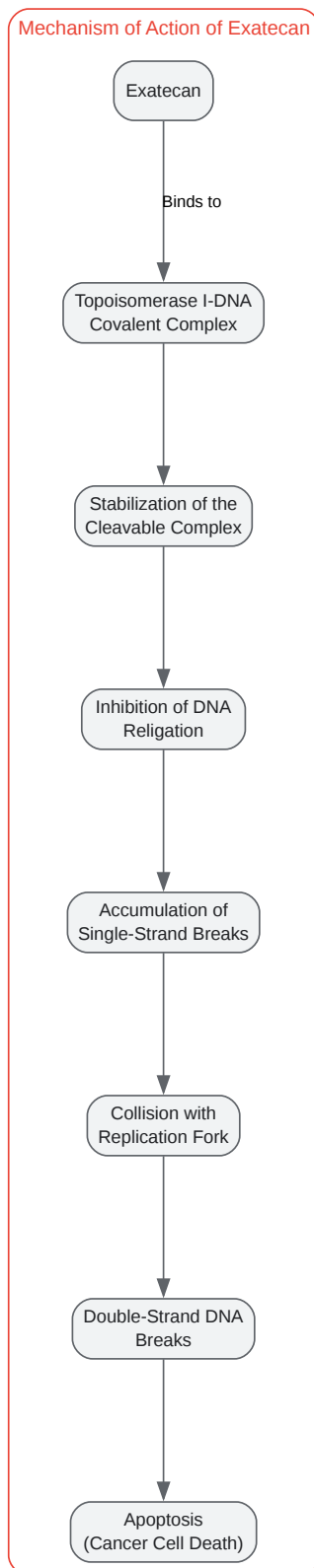
The overall workflow for the utilization of **Exatecan Intermediate 5** is embedded within the total synthesis of Exatecan.



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Synthetic Workflow for **Exatecan Intermediate 5**

The following diagram illustrates the general mechanism of action of Exatecan, the final product derived from Intermediate 5.



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Mechanism of Topoisomerase I Inhibition by Exatecan

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